

3,4-Dichlorophenyl isocyanate chemical structure and IUPAC name

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Compound of Interest

Compound Name: 3,4-Dichlorophenyl isocyanate

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An In-depth Technical Guide to 3,4-Dichlorophenyl Isocyanate


This guide provides a comprehensive overview of **3,4-Dichlorophenyl isocyanate**, a significant chemical intermediate in the pharmaceutical and agrochemical industries. It covers the compound's chemical structure, IUPAC nomenclature, physicochemical properties, and key synthetic protocols.

Chemical Structure and Nomenclature

3,4-Dichlorophenyl isocyanate is an aromatic isocyanate characterized by a phenyl ring substituted with two chlorine atoms at the 3 and 4 positions and an isocyanate functional group at the 1 position.

- Common Name: **3,4-Dichlorophenyl isocyanate**
- IUPAC Name: 1,2-Dichloro-4-isocyanatobenzene[1][2]
- CAS Number: 102-36-3[1][2][3][4]
- Molecular Formula: C₇H₃Cl₂NO[1][2][3][4]
- SMILES: Clc1ccc(/N=C=O)cc1Cl[1]

The structure of **3,4-Dichlorophenyl isocyanate** is depicted below:

 Chemical structure of 3,4-Dichlorophenyl isocyanate

Physicochemical Properties

3,4-Dichlorophenyl isocyanate is a white to yellow crystalline solid with a pungent, irritating odor.[1][3][5][6] It is sensitive to moisture and decomposes in water.[3][6] A summary of its key quantitative properties is presented in the table below.

Property	Value	Reference
Molecular Weight	188.01 g/mol	[1][2][3]
Melting Point	41-43 °C	[3]
Boiling Point	118-120 °C @ 18 mmHg	[3]
Vapor Pressure	0.2 mmHg @ 20 °C	[3]
Flash Point	>110 °C (>230 °F)	[3][6]
Density	1.39 g/cm ³ (at 50°C)	[7]
Water Solubility	Decomposes	[3][6]

Synthesis and Reactions

3,4-Dichlorophenyl isocyanate is a crucial intermediate, primarily used in the synthesis of ureas, which have applications as herbicides and pharmaceuticals.[5][8][9] A common industrial application is in the preparation of the antibacterial agent triclocarban through its reaction with p-chloroaniline.[1]

The primary method for synthesizing **3,4-Dichlorophenyl isocyanate** involves the phosgenation of 3,4-dichloroaniline.[5][8][10] This process is typically carried out in an inert solvent.

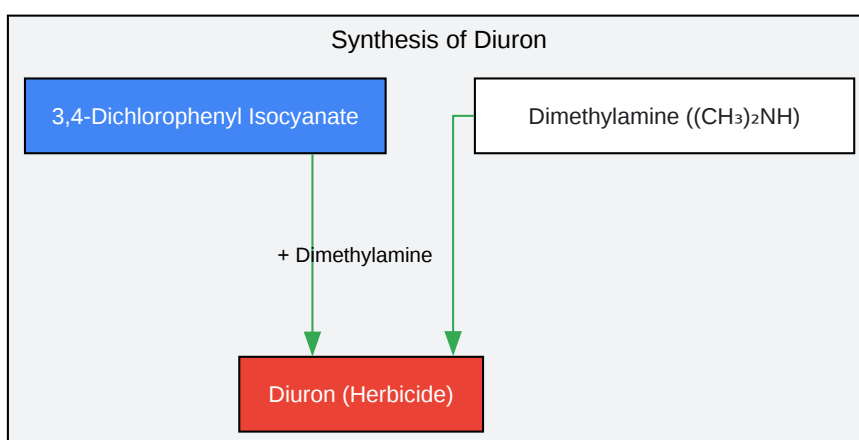
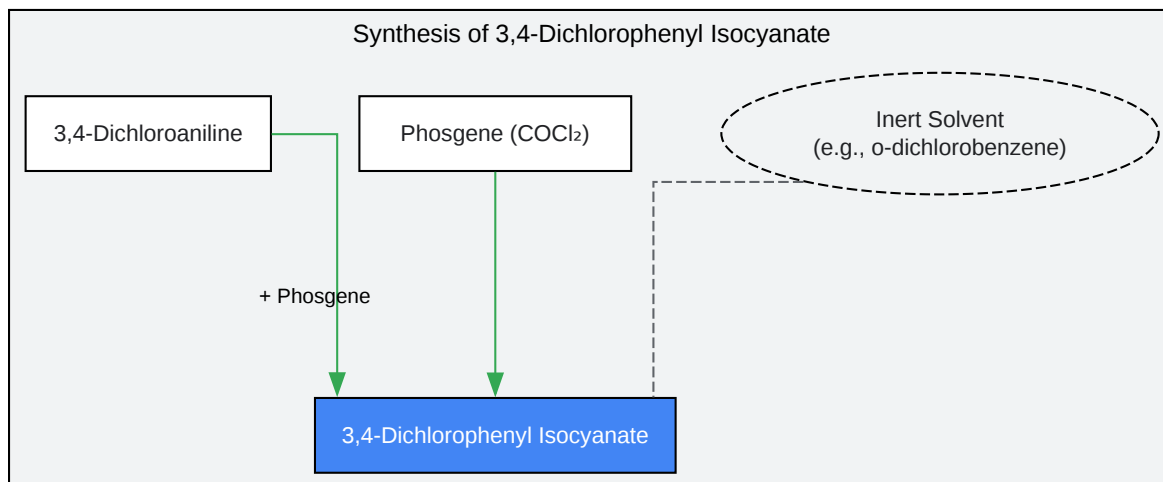
Experimental Protocol: Phosgenation of 3,4-Dichloroaniline

- Materials:

- 3,4-dichloroaniline
- Phosgene (or a phosgene substitute like diphosgene or triphosgene)
- Inert solvent (e.g., o-dichlorobenzene, xylene, toluene)[5][8]
- Dry hydrogen chloride (optional, for hydrochloride salt formation)[5]
- Procedure:
 - A solution of 3,4-dichloroaniline is prepared in an appropriate inert solvent within a reaction vessel equipped for stirring, heating, and gas introduction.
 - The reaction can proceed via a two-step temperature process for improved yield and purity.[5] Initially, the solution is cooled (e.g., to -10 to 0 °C), and phosgene gas is bubbled through the mixture.[5]
 - During this low-temperature phase, intermediate carbamoyl chloride and hydrochloride salts are formed.
 - The temperature is then gradually raised to 110-150 °C to facilitate the decomposition of the intermediates into **3,4-Dichlorophenyl isocyanate** and hydrogen chloride gas.[5]
 - The reaction is monitored until the solution becomes clear, indicating the completion of the reaction. Excess phosgene is typically passed through for a short duration to ensure full conversion.[5]
 - The final product is isolated by distillation under reduced pressure to separate it from the solvent and any high-boiling byproducts.[10]

Safety Precautions: Phosgene is an extremely toxic and hazardous gas. All manipulations should be performed in a well-ventilated fume hood with appropriate personal protective equipment and continuous monitoring.

The following diagram illustrates the synthesis of **3,4-Dichlorophenyl isocyanate** and its subsequent reaction with dimethylamine to produce the herbicide Diuron.



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